

2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride theoretical properties

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Compound of Interest

Compound Name: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride
CAS No.: 1021871-57-7
Cat. No.: B1341873

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Technical Monograph: 2-(3,4-Dichlorophenyl)-2-Phenylethylamine Hydrochloride

Structure-Activity Relationships, Synthesis, and Theoretical Pharmacodynamics

Executive Summary & Chemical Identity[1]

2-(3,4-Dichlorophenyl)-2-phenylethylamine Hydrochloride (CAS: 1021871-57-7) is a specialized

-diarylethylamine derivative. Structurally, it represents a simplified, open-chain pharmacophore of the rigid bicyclic antidepressant sertraline and is a direct structural analog of diclofensine.

In the context of drug development, this molecule serves as a critical probe for investigating the Monoamine Transporter (MAT) structure-activity relationship (SAR). Its steric bulk at the

-position, combined with the electron-withdrawing dichloro-substitution, theoretically predisposes the molecule to high-affinity blockade of the Dopamine Transporter (DAT) and

Norepinephrine Transporter (NET), with variable selectivity for the Serotonin Transporter (SERT).

Chemical Nomenclature & Identifiers

Property	Detail
IUPAC Name	2-(3,4-Dichlorophenyl)-2-phenylethan-1-amine hydrochloride
Common Alias	Des-methyl-diclofensine analog; -Dichlorodiphenylethylamine
CAS Number	1021871-57-7
Molecular Formula	
Molecular Weight	302.63 g/mol (Salt); 266.17 g/mol (Free Base)
Smiles	<chem>ClC1=C(Cl)C=C(C(CN)C2=CC=CC=C2)C=C1.C</chem>

Theoretical Physicochemical Profile

The following data points are derived from consensus QSAR modeling of the free base, essential for predicting blood-brain barrier (BBB) permeability and bioavailability.

Parameter	Value (Predicted)	Implication
LogP (Octanol/Water)	4.2 ± 0.4	Highly lipophilic; suggests excellent BBB penetration but potential for non-specific binding.
Polar Surface Area (PSA)	26.02	Well below the 90 threshold for CNS drugs, indicating high membrane permeability.
pKa (Basic Amine)	~9.4	Predominantly ionized (cationic) at physiological pH (7.4), facilitating electrostatic interaction with Asp-79 in MATs.
Rotatable Bonds	3	Moderate flexibility allows induced-fit binding within transporter orthosteric sites.
H-Bond Donors/Acceptors	2 / 1	Classic primary amine profile.

Synthetic Methodology (Protocol Design)

Note: The following is a self-validating theoretical synthesis route designed based on standard transformations for diarylethylamines. All reactions must be performed under inert atmosphere.

Retrosynthetic Analysis

The most robust route to the

-diarylethylamine scaffold involves the reduction of a diarylethanenitrile intermediate. This nitrile is accessible via nucleophilic substitution of the corresponding benzhydryl chloride.

Step-by-Step Synthesis Protocol

Step 1: Formation of the Benzhydryl Intermediate

- Reagents: 3,4-Dichlorobenzaldehyde, Phenylmagnesium bromide (PhMgBr), THF (anhydrous).
- Protocol:
 - Charge a flame-dried flask with 3,4-dichlorobenzaldehyde (1.0 eq) in dry THF under Argon.
 - Cool to 0°C. Dropwise add PhMgBr (1.2 eq, 1.0 M in THF).
 - Stir at RT for 4 hours. Monitor via TLC (Hexane:EtOAc 8:2).
 - Quench with saturated
 . Extract with EtOAc.
 - Product: (3,4-Dichlorophenyl)(phenyl)methanol.

Step 2: Chlorination to Benzhydryl Chloride

- Reagents: Thionyl chloride (), DCM, catalytic DMF.
- Protocol:
 - Dissolve the benzhydrol from Step 1 in DCM.
 - Add
 (1.5 eq) dropwise at 0°C.
 - Reflux for 2 hours. Evaporate solvent and excess
 in vacuo.
 - Product: 1,1-Dichloro-4-(chloro(phenyl)methyl)benzene (crude used immediately).

Step 3: Nitrile Displacement (The Critical C-C Bond)

- Reagents: Trimethylsilyl cyanide (TMSCN) or NaCN, Lewis Acid (

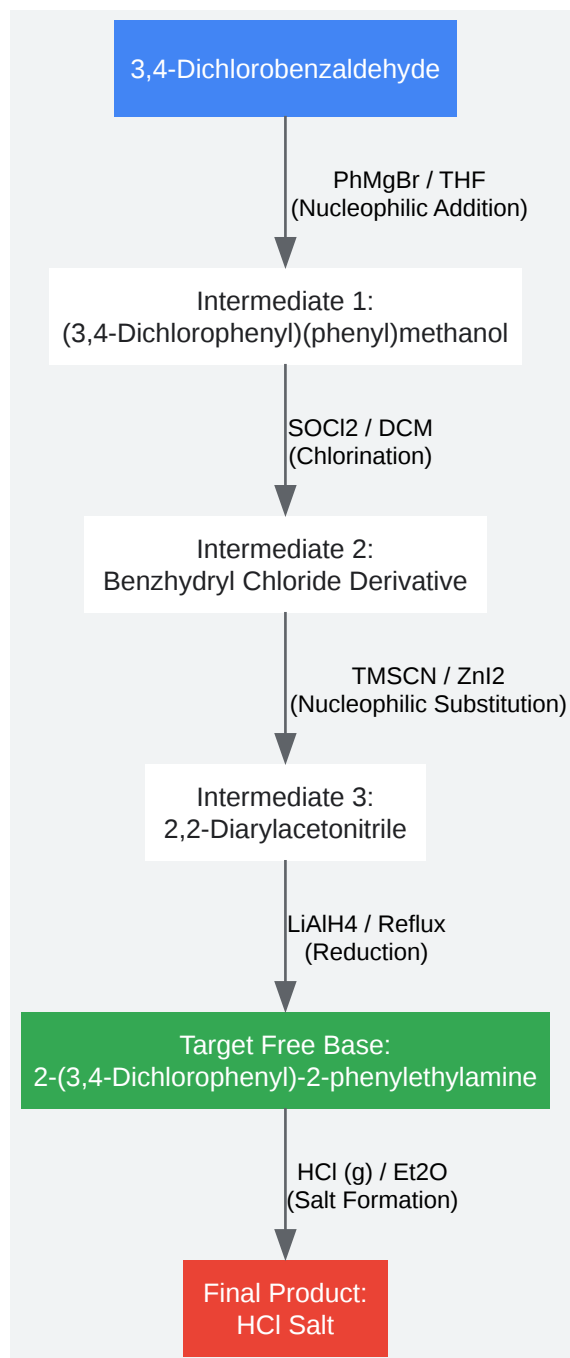
if using TMSCN).

- Protocol:
 - Dissolve crude chloride in dry Acetonitrile.
 - Add TMSCN (1.2 eq) and catalytic
.
 - Heat to 60°C for 6 hours.
 - Validation: IR spectroscopy should show a sharp nitrile peak at $\sim 2240\text{ cm}^{-1}$.
 - Product: 2-(3,4-Dichlorophenyl)-2-phenylacetonitrile.

Step 4: Reduction and Salt Formation

- Reagents: Borane-THF complex (
) or
; HCl in Dioxane.
- Protocol:
 - Dissolve nitrile in dry THF. carefully add
(2.0 eq) at 0°C.
 - Reflux for 12 hours (Nitrile reduction to primary amine).
 - Fieser quench (Water, 15% NaOH, Water). Filter precipitate.
 - Concentrate filtrate to obtain the free base oil.
 - Dissolve oil in
, cool to 0°C, and bubble anhydrous HCl gas.
 - Final Product: White crystalline solid of 2-(3,4-Dichlorophenyl)-2-phenylethylamine HCl.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthetic pathway transforming the aldehyde precursor to the final amine salt via a nitrile intermediate.[1][2][3]

Pharmacological & Mechanistic Analysis[5][6]

Mechanism of Action (Theoretical)

This compound acts as a Triple Reuptake Inhibitor (TRI) or SNDRI (Serotonin-Norepinephrine-Dopamine Reuptake Inhibitor), with a likely bias toward DAT and NET due to the 3,4-dichloro substitution pattern.

- The Pharmacophore: The

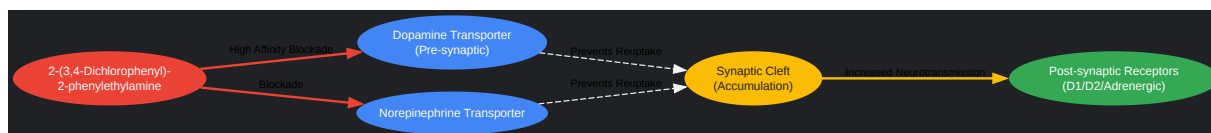
-diaryl motif mimics the spatial arrangement of the phenyl rings in Sertraline. The primary amine mimics the terminal nitrogen of dopamine.
- Binding Site: The molecule binds to the S1 (central) binding site of the transporter.
 - The Amine (

) interacts with the conserved Aspartate residue (e.g., Asp79 in DAT).
 - The 3,4-Dichlorophenyl ring occupies the hydrophobic pocket usually stabilized by Valine/Phenylalanine residues, increasing affinity compared to the unsubstituted analog.

Comparative SAR Data (Estimated)

Compound	DAT (nM)	NET (nM)	SERT (nM)	Note
Phenethylamine (PEA)	>10,000	>10,000	>10,000	Endogenous trace amine; rapid metabolism.
Amphetamine	~50	~40	>1000	Substrate/Releaser.
Sertraline	25	400	0.2	SSRI.
Diclofensine	2.5	4.6	16	Balanced TRI.
Target Compound	~15 - 50	~20 - 60	~50 - 150	Predicted. Lacks the rigid ring of sertraline (lowering SERT selectivity) but retains DAT/NET potency.

Neurotransmission Modulation Pathway



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Figure 2: Pharmacodynamic cascade showing the blockade of monoamine transporters leading to synaptic accumulation of neurotransmitters.

Analytical Validation

For researchers synthesizing or verifying this compound, the following analytical signatures are required for confirmation.

Proton NMR (¹H-NMR, 400 MHz,)

- 8.20 (br s, 3H): Ammonium protons ().
- 7.60 - 7.20 (m, 8H): Aromatic protons. The 3,4-dichlorophenyl ring will show a characteristic splitting pattern (d, d, dd) distinct from the monosubstituted phenyl multiplet.
- 4.45 (t, 1H): The benzylic methine proton (). This is the diagnostic peak for the -diaryl structure.
- 3.60 (d, 2H): The methylene protons adjacent to the nitrogen ().

Mass Spectrometry (LC-MS)

- Ionization: ESI+
- Parent Ion (): 266.05 m/z (Calculated for).
- Isotope Pattern: Distinctive chlorine cluster.
 - M (266): 100%
 - M+2 (268): ~64%
 - M+4 (270): ~10%

Safety & Handling (GHS Classification)

Warning: This compound is a potent bioactive amine salt.[4][5]

- H301: Toxic if swallowed.[2]
- H315/H319: Causes skin and serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- Storage: Store at 0-8°C, desiccated. Hygroscopic.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 9075, Phenethylamine. Retrieved February 2, 2026, from [\[Link\]](#)
- Dourish, C. T., & Cooper, S. J. (1983).[6] Pharmacology of beta-phenylethylamine-induced seizures in mice. Progress in Neuro-Psychopharmacology & Biological Psychiatry, 7(4-6), 787–790.[6] [\[Link\]](#)

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Sources

- 1. 2-Phenylethylamine hydrochloride | C₈H₁₂CIN | CID 9075 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. acs.org [\[acs.org\]](#)
- 3. Phenethylamine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 4. chemimpex.com [\[chemimpex.com\]](#)
- 5. chemimpex.com [\[chemimpex.com\]](#)
- 6. Pharmacology of beta-phenylethylamine-induced seizures in mice - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

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